

Personal protective equipment for handling Imaradenant

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Compound of Interest

Compound Name: Imaradenant

Cat. No.: B605764

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Essential Safety and Handling Guide for Imaradenant

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Imaradenant** (also known as AZD4635 or HTL-1071). The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this potent and selective adenosine A2A receptor (A2AR) antagonist.

Hazard Identification and Toxicology Summary

Imaradenant is an orally bioavailable investigational drug with potential immunomodulating and antineoplastic activities.^[1] While a specific comprehensive toxicology report is not publicly available, safety data from suppliers and related compounds suggest the following potential hazards.

Potential Health Effects:

- Ingestion: May be harmful if swallowed. Potential effects of single exposure include hot flushes, abdominal pain, nausea, fatigue, and headache.
- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin rashes and dermatitis.^[2]

- Eye Contact: May cause eye irritation.

A Safety Data Sheet (SDS) for a similar AstraZeneca product indicates potential for organ damage through prolonged or repeated exposure and suggests it may be suspected of causing cancer and may damage fertility or the unborn child.^[2] Therefore, handling with appropriate caution is imperative.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure during the handling of **Imaradenant**. The following table outlines the recommended PPE for various laboratory activities.

Activity	Required PPE	Recommended PPE
Weighing and Aliquoting (Powder)	- Disposable Gloves (Nitrile, double-gloved) - Lab Coat - ANSI-approved Safety Goggles - Fume Hood or Ventilated Enclosure	- Disposable sleeve covers - Face shield
Solution Preparation and Handling	- Disposable Gloves (Nitrile) - Lab Coat - ANSI-approved Safety Glasses	- Safety Goggles (if splashing is likely)
Cell Culture and In Vitro Assays	- Disposable Gloves (Nitrile) - Lab Coat - ANSI-approved Safety Glasses	- Work within a biological safety cabinet
Storage and Transport (within facility)	- Lab Coat - Safety Glasses	- Secondary containment

Safe Handling and Operational Procedures

Adherence to standard laboratory operating procedures is critical. The following workflow outlines the key steps for safely handling **Imaradenant** powder.



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Workflow for Handling **Imaradenant** Powder

Experimental Protocols:

- Stock Solution Preparation:
 - Ensure all handling of solid **Imaradenant** is performed in a chemical fume hood.
 - Don appropriate PPE as outlined in the table above.
 - Weigh the desired amount of **Imaradenant** powder using an analytical balance.
 - Slowly add the desired solvent (e.g., DMSO) to the powder to minimize dust generation.^[3]
^[4]
 - Cap the vial and vortex or sonicate until the solid is completely dissolved.
 - Label the stock solution clearly with the compound name, concentration, solvent, date, and user's initials.

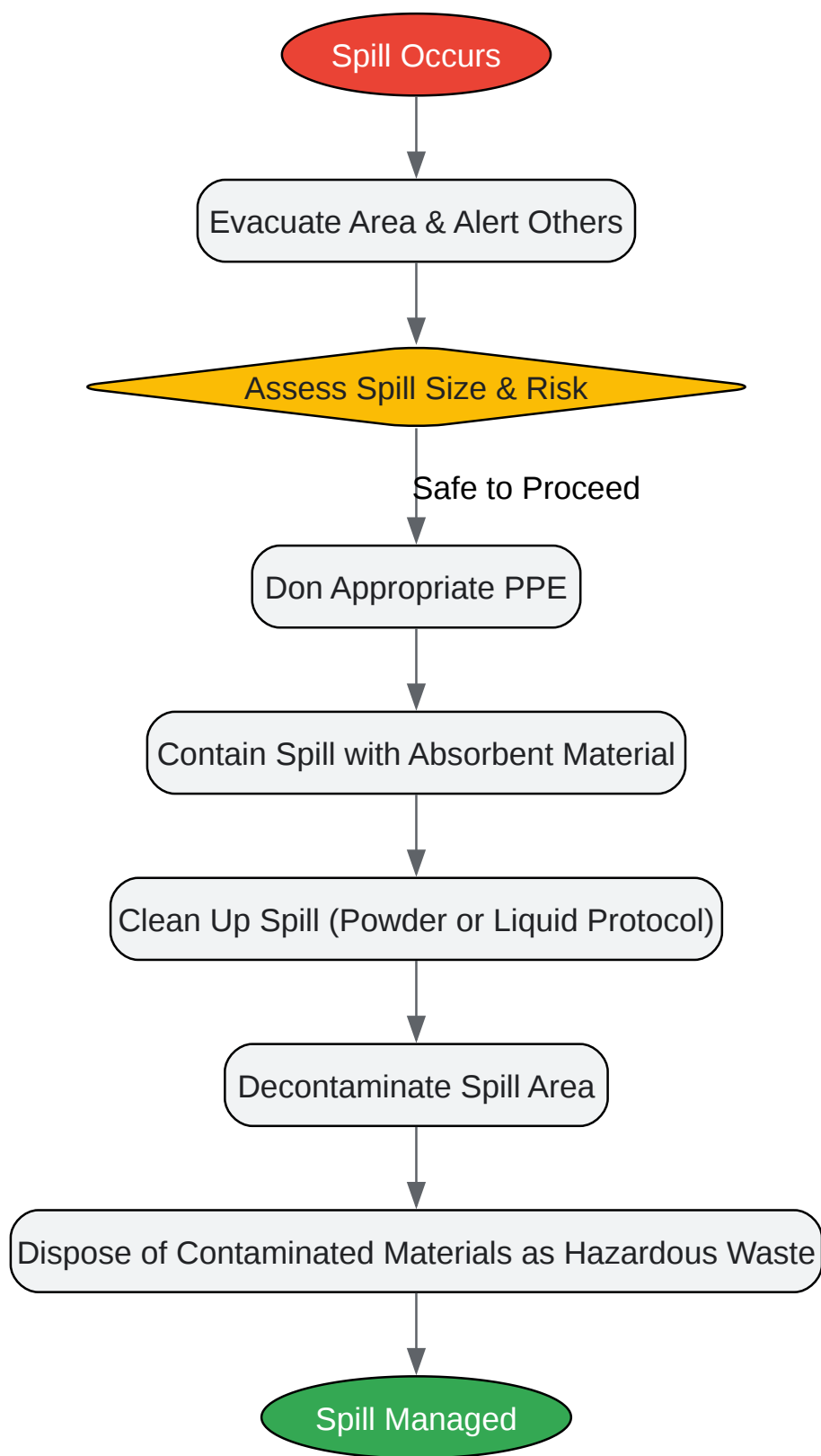
Emergency Procedures

Immediate and appropriate response to accidental exposure is critical.

Exposure Type	First Aid Measures
Inhalation	Move the individual to fresh air. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

Spill Management:

- Evacuate: Alert others in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
- Contain: If safe to do so, prevent the spill from spreading using absorbent materials.
- PPE: Don appropriate PPE, including double gloves, a lab coat, and safety goggles. For large spills of powder, respiratory protection may be necessary.
- Clean-up:
 - Powder: Gently cover the spill with absorbent paper to avoid raising dust. Moisten the absorbent paper with water and carefully wipe up the material.
 - Solution: Cover the spill with an appropriate absorbent material.
- Decontaminate: Clean the spill area with soap and water or another appropriate cleaning agent.
- Dispose: Collect all contaminated materials in a sealed container and dispose of them as hazardous waste.



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Imaradenant Spill Cleanup Procedure

Storage and Disposal

Storage:

- Solid Form: Store at -20°C.
- Stock Solutions: Store in tightly sealed containers at -20°C for up to one year or -80°C for up to two years. Avoid repeated freeze-thaw cycles.

Disposal:

All waste materials contaminated with **Imaradenant**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of **Imaradenant** down the drain or in the regular trash.

By adhering to these safety protocols, researchers can minimize the risks associated with handling **Imaradenant** and maintain a safe laboratory environment.

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